

An In-depth Technical Guide to the Physical Properties of Benzyl Phenylacetate

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Compound of Interest

Compound Name: Benzyl phenylacetate

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This technical guide provides a comprehensive overview of the key physical properties of **benzyl phenylacetate**, specifically its boiling point and density. Designed for researchers, scientists, and professionals in drug development, this document presents quantitative data in a structured format, details relevant experimental methodologies, and illustrates the logical workflow for property determination.

Core Physical Properties of Benzyl Phenylacetate

Benzyl phenylacetate is a clear, colorless to pale yellow liquid with a characteristic sweet, floral, honey-like odor.[1] It is an ester widely used in the fragrance and flavor industries.[2] Understanding its physical properties is crucial for its application, handling, and synthesis.

Quantitative Data Summary

The boiling point and density of **benzyl phenylacetate** have been determined and reported across various sources. The following table summarizes these key physical constants for easy comparison.

Physical Property	Value	Conditions
Boiling Point	318.00 to 320.00 °C	@ 760.00 mm Hg[1][3]
317-319 °C	(lit.)[4][5]	
316 - 318 °C		
305°C		
Density	1.1 g/mL	Denser than water[1]
1.097 g/mL	@ 25 °C (lit.)[4][5]	
1.09700 to 1.09900	@ 25.00 °C[3]	
1.087 g/cm ³		
1.090-1.100	@ 25°C[6]	

Experimental Protocols for Physical Property Determination

Accurate determination of boiling point and density relies on established laboratory protocols. The following sections detail the general methodologies applicable to a liquid compound such as **benzyl phenylacetate**.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Several methods can be employed for its determination, ranging from simple to more complex setups.

1. Distillation Method: This is a common and accurate method for determining the boiling point of a liquid.[7]

- Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).
- Procedure:

- A sample of **benzyl phenylacetate** is placed in the distillation flask.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.[7]
- The liquid is heated to a gentle boil.
- As the vapor rises and enters the condenser, it cools and liquefies, dripping into the receiving flask.
- The temperature is recorded when it stabilizes, which corresponds to the boiling point of the liquid at the prevailing atmospheric pressure.[7]

2. Thiele Tube Method: This micro-method is suitable when only a small amount of the substance is available.[8]

- Apparatus: A Thiele tube, a small test tube, a capillary tube (sealed at one end), a thermometer, and a heat source.
- Procedure:
 - A few drops of **benzyl phenylacetate** are placed in the small test tube.
 - The capillary tube is inverted and placed inside the test tube.
 - The test tube is attached to the thermometer, and the assembly is placed in the Thiele tube containing a high-boiling point oil.
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
 - As the temperature rises, air trapped in the capillary tube will escape, followed by the vapor of the liquid, forming a steady stream of bubbles.[8][9]
 - The heat is removed, and the apparatus is allowed to cool.
 - The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[8][9]

Determination of Density

Density is defined as the mass of a substance per unit volume. For liquids like **benzyl phenylacetate**, this is typically measured in grams per milliliter (g/mL) or grams per cubic centimeter (g/cm³).

1. Pycnometer Method: A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.[\[10\]](#)

- Apparatus: A pycnometer, an analytical balance, and a temperature-controlled water bath.
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is accurately measured.
 - The pycnometer is filled with **benzyl phenylacetate**, ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped off.
 - The filled pycnometer is weighed to determine the mass of the liquid.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[\[10\]](#)
 - The measurement should be performed at a constant temperature, often 25°C.

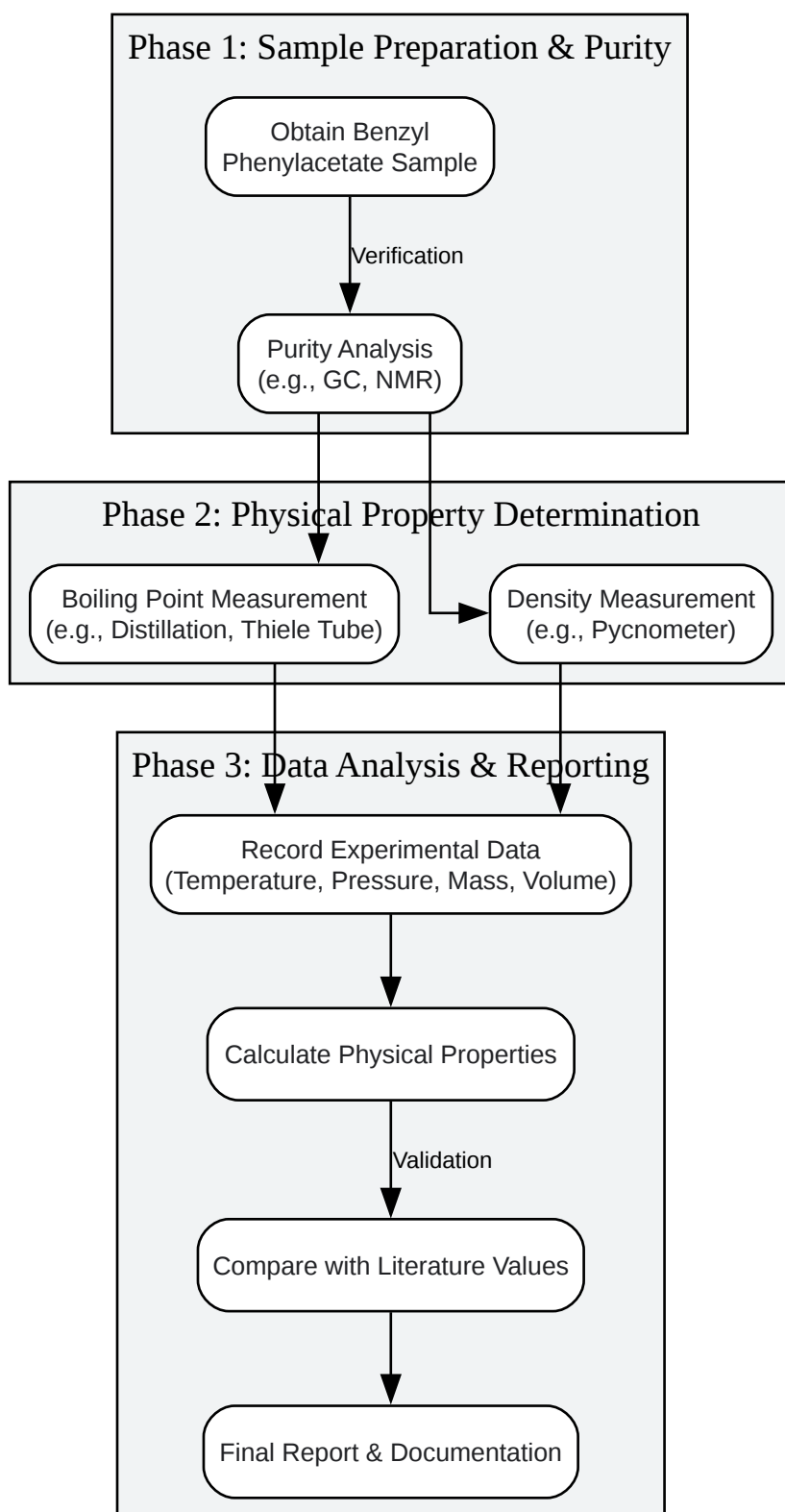
2. Graduated Cylinder and Balance Method: This is a simpler, less precise method suitable for general laboratory use.[\[11\]](#)

- Apparatus: A graduated cylinder and an electronic balance.
- Procedure:
 - The mass of an empty, dry graduated cylinder is recorded.
 - A specific volume of **benzyl phenylacetate** is carefully measured using the graduated cylinder.
 - The graduated cylinder containing the liquid is weighed.

- The mass of the liquid is determined by subtracting the mass of the empty cylinder.
- The density is calculated by dividing the mass of the liquid by the measured volume.[\[11\]](#)

Logical Workflow for Physical Property Analysis

The process of determining and verifying the physical properties of a chemical compound follows a logical sequence to ensure accuracy and reliability of the data. This workflow is essential for quality control and research purposes.



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